

Inophyllum E: A Comprehensive Technical Guide on Physicochemical Properties and Characterization

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Inophyllum E is a naturally occurring pyranocoumarin, a class of secondary metabolites found in various plant species, notably within the genus Calophyllum. These compounds have garnered significant interest in the scientific community due to their diverse and potent biological activities. This technical guide provides an in-depth overview of the physicochemical properties, characterization, and known biological activities of **Inophyllum E**, with a focus on experimental details and underlying molecular mechanisms. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

The fundamental physicochemical properties of **Inophyllum E** are summarized in the table below. It is important to note that **Inophyllum E** shares the same molecular formula and mass as its isomer, Inophyllum C, indicating they are stereoisomers or constitutional isomers.



Property	Value	Source
Molecular Formula	C25H22O5	[1]
Molecular Weight	402.44 g/mol	[1]
Melting Point	Data not available	
Solubility	Sparingly soluble in water. Soluble in organic solvents like methanol, ethanol, and chloroform.[2]	_
Appearance	Yellowish amorphous powder	-

Spectroscopic Characterization

The structural elucidation of **Inophyllum E** relies on a combination of spectroscopic techniques. The following tables summarize the key spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR (Proton NMR) Spectral Data



Chemical Shift (δ)	Multiplicity	Coupling Constant (J) Hz	Assignment
7.32	t	Aromatic H	
6.485	S	Aromatic H	-
6.460	S	Aromatic H	_
5.89	d	Olefinic H	_
5.45	S	_	-
5.428	S	_	
4.502	S	_	
4.35	S	_	
2.57	S		
1.46	d	CH₃	_
1.355	d	СН₃	_
1.188	S	СН₃	
1.05	d	СН₃	_
0.895	S	СН₃	_
0.856	S	СН₃	-
0.71	S	СН₃	_
0.696	S	СН₃	

Source: Data tentatively assigned from a compound with MW 402 isolated from Calophyllum inophyllum.[1]

¹³C-NMR (Carbon-13 NMR) Spectral Data



Chemical Shift (δ) ppm	Assignment
161.49	C=O
161.33	C=O
157.44	Aromatic C
157.34	Aromatic C
157.19	Aromatic C
157.04	Aromatic C
156.89	Aromatic C
156.27	Aromatic C
141.34	Aromatic C
128.44	Aromatic C
128.10	Aromatic C-H
27.73	СНз
27.47	СНз

Source: Data tentatively assigned from a compound with MW 402 isolated from Calophyllum inophyllum.[1]

Mass Spectrometry (MS)

High-resolution mass spectrometry is crucial for confirming the molecular formula of **Inophyllum E**.



lon	m/z
[M+H] ⁺	403
[M+Na] ⁺	425
[M+K] ⁺	441
[2M+Na]+	827

Source:[1]

Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy

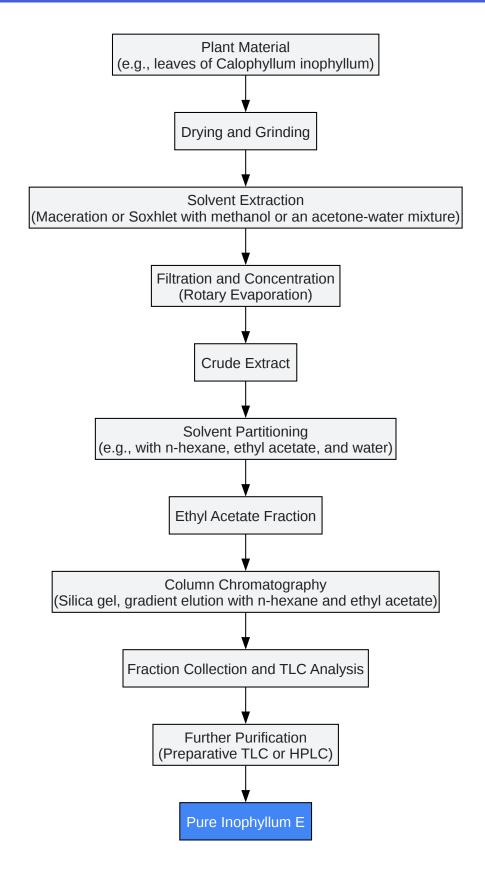
Specific IR and UV-Vis spectra for purified **Inophyllum E** are not readily available in the reviewed literature. However, analysis of extracts containing inophyllums reveals characteristic absorption bands.

- IR Spectroscopy: Extracts of Calophyllum inophyllum show characteristic peaks for hydroxyl (-OH), carbonyl (C=O), and aromatic (C=C) functional groups.[3]
- UV-Vis Spectroscopy: The UV spectra of related compounds and extracts typically show absorption maxima in the range of 280-350 nm, characteristic of the coumarin chromophore.

Experimental Protocols Isolation of Inophyllum E from Calophyllum inophyllum

The following is a generalized protocol for the isolation of **Inophyllum E** based on common phytochemical procedures for this class of compounds.





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Figure 1: General workflow for the isolation of **Inophyllum E**.



Methodology Details:

- Plant Material Preparation: The leaves of Calophyllum inophyllum are collected, washed, and dried in the shade. The dried leaves are then ground into a fine powder.
- Extraction: The powdered plant material is extracted with a suitable solvent, such as methanol or an acetone-water mixture, using either maceration (soaking at room temperature for several days) or Soxhlet extraction for a more exhaustive process.[4]
- Concentration: The solvent is removed from the extract under reduced pressure using a rotary evaporator to yield a crude extract.
- Fractionation: The crude extract is subjected to solvent-solvent partitioning to separate
 compounds based on their polarity. A typical scheme involves partitioning between n-hexane,
 ethyl acetate, and water. The inophyllums, including Inophyllum E, are expected to be
 enriched in the ethyl acetate fraction.
- Chromatographic Separation: The ethyl acetate fraction is then subjected to column chromatography over silica gel. A gradient elution system of increasing polarity, typically starting with n-hexane and gradually increasing the proportion of ethyl acetate, is employed to separate the different compounds.
- Analysis and Purification: Fractions are collected and analyzed by thin-layer chromatography
 (TLC) to identify those containing Inophyllum E. Fractions with similar TLC profiles are
 pooled. Final purification to obtain pure Inophyllum E is achieved through preparative TLC
 or high-performance liquid chromatography (HPLC).

Characterization Techniques

- Thin-Layer Chromatography (TLC): TLC is used to monitor the separation of compounds during column chromatography and to assess the purity of the isolated fractions. A common solvent system for inophyllums is a mixture of n-hexane and ethyl acetate (e.g., 70:30 v/v).[1]
- High-Performance Liquid Chromatography (HPLC): HPLC is employed for the final
 purification and purity assessment of **Inophyllum E**. A reverse-phase C18 column with a
 mobile phase of methanol and water is often used.



 Spectroscopic Analysis: The structure of the purified compound is elucidated using a combination of spectroscopic methods, including ¹H-NMR, ¹³C-NMR, 2D-NMR (COSY, HSQC, HMBC), mass spectrometry, IR, and UV-Vis spectroscopy.

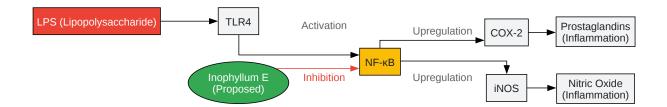
Biological Activities and Signaling Pathways

While research on the specific biological activities of purified **Inophyllum E** is limited, studies on extracts of Calophyllum inophyllum and related inophyllums have revealed several important pharmacological effects, including anti-inflammatory, anticancer, and antiviral activities.

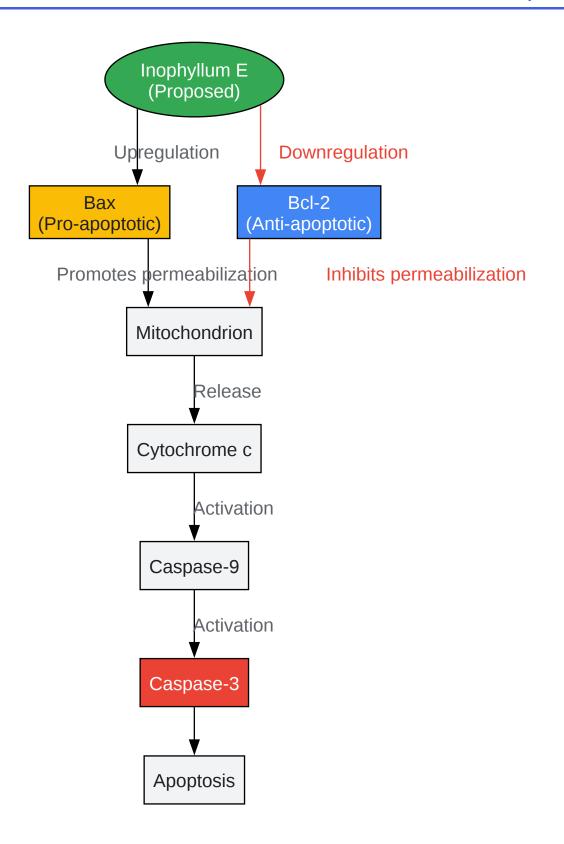
Anti-inflammatory Activity

Extracts of Calophyllum inophyllum have been shown to possess anti-inflammatory properties. The proposed mechanism involves the inhibition of key inflammatory mediators.









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